

CAY10580 In Vivo Administration Guide for Mouse Models: Application Notes and Protocols

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Compound of Interest

Compound Name: CAY10580

Cat. No.: B593249

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Introduction

CAY10580 is a potent and selective agonist for the Prostaglandin E2 (PGE2) receptor 4 (EP4). The EP4 receptor is a G-protein coupled receptor that, upon activation, stimulates the production of cyclic AMP (cAMP), leading to the activation of Protein Kinase A (PKA). This signaling pathway is implicated in a variety of physiological processes, including inflammation, immune response, and lipid metabolism. These application notes provide a comprehensive guide for the in vivo administration of **CAY10580** in mouse models, based on currently available data.

Data Presentation

CAY10580 In Vivo Administration Parameters

The following table summarizes the key parameters for the in vivo administration of **CAY10580** in a mouse model of diet-induced hypercholesterolemia.

Parameter	Value	Reference
Mouse Model	High-fat diet-challenged EP4 ^{+/+} mice	[1] [2]
Dosage	200 µg/kg body weight	[1] [2]
Administration Route	Intraperitoneal (i.p.) injection	[1] [2]
Frequency	Daily	[1] [2]
Treatment Duration	Three weeks	[1] [2]
Observed Effect	Prevention of diet-induced hypercholesterolemia	[1] [2]

Comparative In Vivo Data for Other EP4 Receptor Agonists

To provide a broader context for experimental design, the following table includes administration data for other selective EP4 receptor agonists used in various mouse models.

Agonist	Mouse Model	Dosage	Administration Route	Frequency	Reference
ONO-AE1-329	Nephrotoxic serum nephritis	280-1000 µg/kg/day	Not specified	Twice daily	
ONO-AE1-329	Dextran sodium sulfate (DSS) colitis	Not specified	Intracolonic	Daily	[3]
ONO-AE1-734	Dextran sodium sulfate (DSS) colitis	Not specified	Not specified	Not specified	
AGN205203	Dextran sodium sulfate (DSS) colitis	Not specified	Not specified	Not specified	

Experimental Protocols

Preparation of CAY10580 for Intraperitoneal Injection

Materials:

- **CAY10580**
- Dimethyl sulfoxide (DMSO), sterile
- Sterile saline (0.9% NaCl)
- Sterile, pyrogen-free microcentrifuge tubes
- Sterile pipette tips
- Vortex mixer

Protocol:

- Stock Solution Preparation:
 - Allow the vial of **CAY10580** to equilibrate to room temperature before opening.
 - Prepare a stock solution of **CAY10580** in DMSO. For example, to create a 10 mg/mL stock solution, dissolve 1 mg of **CAY10580** in 100 µL of DMSO.
 - Vortex thoroughly to ensure complete dissolution.
 - Store the stock solution at -20°C for long-term storage. Avoid repeated freeze-thaw cycles.
- Working Solution Preparation (for a 200 µg/kg dose in a 25g mouse):
 - Calculate the required dose per mouse:
 - $\text{Dose } (\mu\text{g}) = 200 \mu\text{g/kg} * 0.025 \text{ kg} = 5 \mu\text{g}$
 - Calculate the volume of stock solution needed:
 - $\text{Volume } (\mu\text{L}) = 5 \mu\text{g} / 10 \text{ mg/mL} = 0.5 \mu\text{L}$
 - Prepare the final injection solution: It is recommended to keep the final concentration of DMSO low (ideally under 5%) to minimize toxicity.[4] A common vehicle for intraperitoneal injections is a mixture of DMSO and saline.[5]
 - For a final injection volume of 100 µL per mouse, a 1:19 dilution of the DMSO stock in saline would result in a 5% DMSO concentration.
 - In a sterile microcentrifuge tube, add 99.5 µL of sterile saline.
 - Add 0.5 µL of the 10 mg/mL **CAY10580** stock solution to the saline.
 - Vortex the solution gently but thoroughly to ensure it is well mixed.
 - Vehicle Control: Prepare a vehicle control solution with the same concentration of DMSO in saline (e.g., 5 µL DMSO in 95 µL saline for a 100 µL injection volume).

Note: The solubility and stability of **CAY10580** in the final injection solution should be confirmed. If precipitation occurs, further optimization of the vehicle may be necessary.

In Vivo Administration Protocol

Materials:

- Mouse model (e.g., high-fat diet-fed mice)
- Prepared **CAY10580** working solution and vehicle control
- Sterile 1 mL syringes with 27-30 gauge needles
- Appropriate animal handling and restraint equipment
- 70% ethanol for disinfection

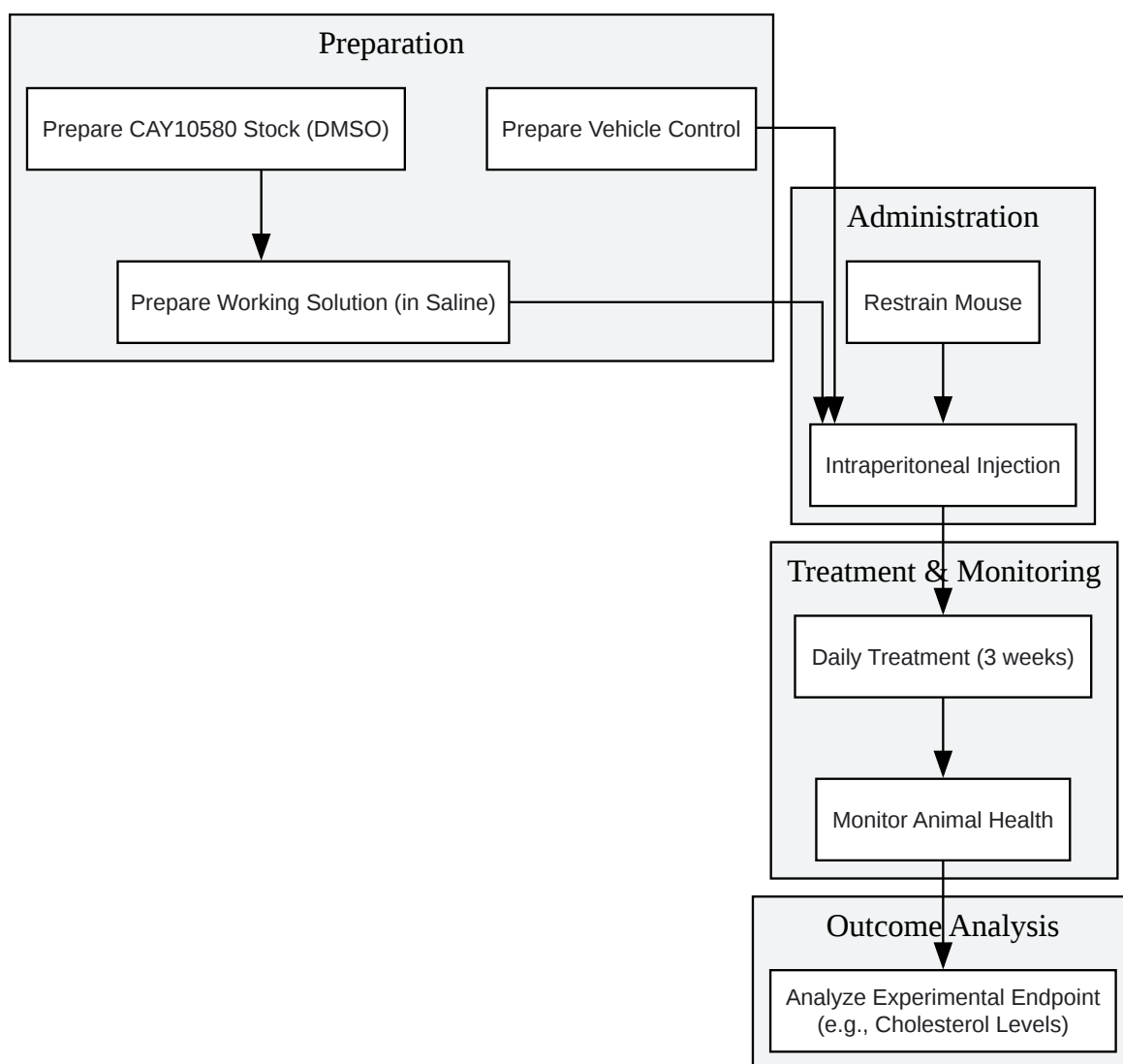
Protocol:

- Animal Handling and Restraint:
 - Properly restrain the mouse to expose the abdominal area. Ensure the animal is handled gently to minimize stress.
- Injection Site Preparation:
 - Wipe the injection site (lower quadrant of the abdomen) with 70% ethanol.
- Intraperitoneal Injection:
 - Draw the calculated volume of the **CAY10580** working solution or vehicle control into the syringe.
 - Insert the needle at a shallow angle (approximately 15-20 degrees) into the peritoneal cavity. Be careful to avoid puncturing internal organs.
 - Gently inject the solution.
 - Withdraw the needle and return the mouse to its cage.

- Monitoring:
 - Monitor the animals daily for any adverse reactions, such as signs of distress, changes in behavior, or local irritation at the injection site.

Mandatory Visualization

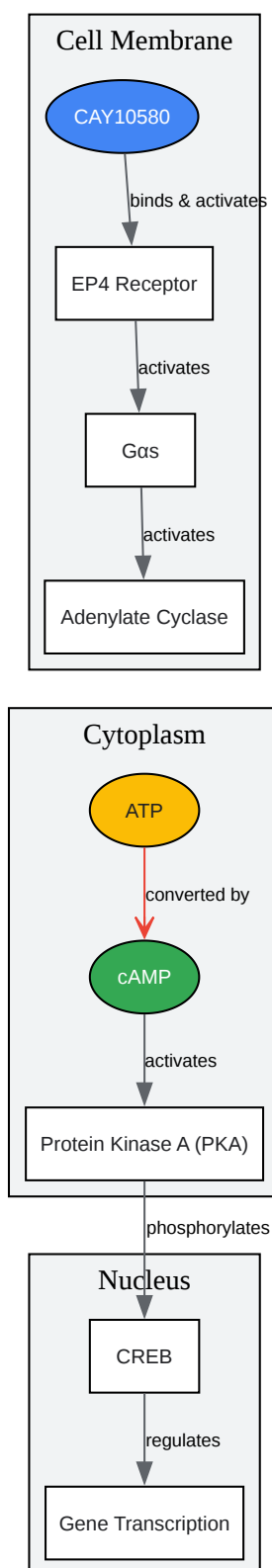
CAY10580 Experimental Workflow



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Caption: Experimental workflow for in vivo administration of **CAY10580** in mice.

CAY10580 Signaling Pathway



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Caption: **CAY10580** activates the EP4 receptor, leading to cAMP/PKA signaling.[1][6][7][8]

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